

SCH 221510 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: SCH 221510

Cat. No.: B1681530

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SCH 221510 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **SCH 221510** in DMSO and other solvents. It includes troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure successful handling and use of this compound in your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **SCH 221510**?

A1: The recommended solvent for preparing stock solutions of **SCH 221510** is Dimethyl Sulfoxide (DMSO).

Q2: What is the maximum solubility of **SCH 221510** in DMSO?

A2: **SCH 221510** is soluble in DMSO up to 100 mM, which is approximately 39.76 mg/mL to 50 mg/mL.^{[1][2]} For optimal results, it is recommended to use freshly opened, high-purity DMSO, as the solvent is hygroscopic and absorbed water can affect solubility.^[1]

Q3: Is **SCH 221510** soluble in aqueous solutions like water or PBS?

A3: There is limited specific quantitative data available for the solubility of **SCH 221510** in purely aqueous solutions such as water or Phosphate-Buffered Saline (PBS). Generally, large

organic molecules like **SCH 221510** exhibit low solubility in aqueous buffers. For in vivo studies or cell-based assays requiring aqueous media, it is common practice to first dissolve the compound in a minimal amount of DMSO and then dilute this stock solution into the aqueous buffer or media. However, it is crucial to ensure the final DMSO concentration is low enough to not affect the experimental system.

Q4: How should I prepare **SCH 221510** for in vivo studies?

A4: For in vivo administration, **SCH 221510** can be prepared in a vehicle containing a mixture of solvents to ensure its solubility and bioavailability. A commonly used vehicle is a three-part mixture. One protocol involves a final solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, which has been shown to achieve a solubility of at least 2.5 mg/mL.^[1] Another option is a mixture of 10% DMSO and 90% Corn Oil, also achieving a solubility of at least 2.5 mg/mL.^[1]

Q5: How should I store **SCH 221510** powder and stock solutions?

A5: The solid form of **SCH 221510** should be stored at -20°C for long-term stability (up to 3 years).^[1] Once dissolved in a solvent, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for up to one month or at -80°C for up to six months.^[1]

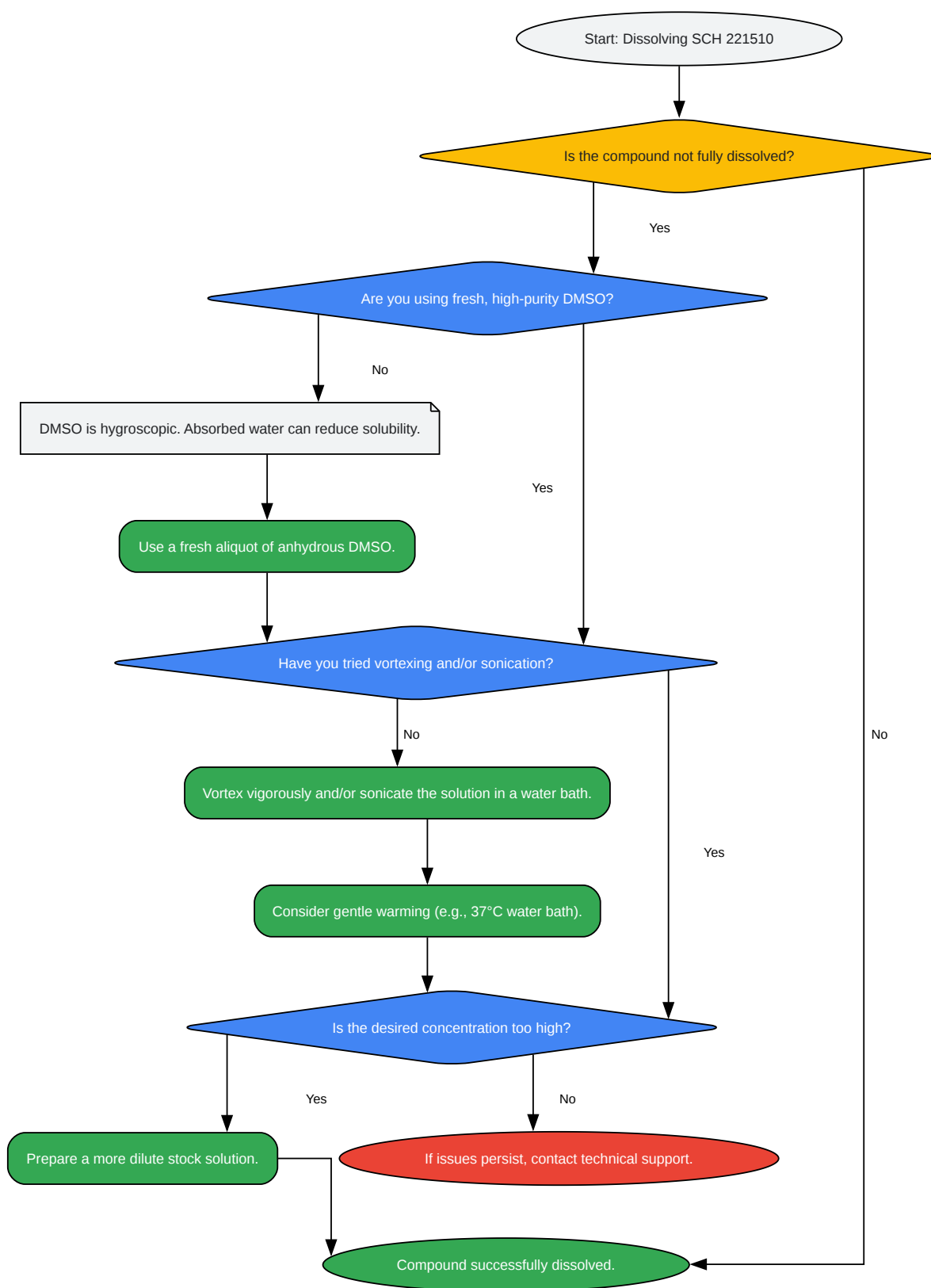
Solubility Data

The following table summarizes the known solubility of **SCH 221510** in various solvents and solvent systems.

Solvent/Solvent System	Maximum Concentration	Molar Concentration	Notes
Dimethyl Sulfoxide (DMSO)	39.76 - 50 mg/mL[1] [2]	100 - 125.77 mM[1]	Sonication may be required. Use of fresh, anhydrous DMSO is recommended.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL[1]	≥ 6.29 mM[1]	Suitable for in vivo studies.[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL[1]	≥ 6.29 mM[1]	Suitable for in vivo studies.[1]
Ethanol	Data not available	Data not available	Expected to be poorly soluble.
Water	Data not available	Data not available	Expected to be poorly soluble.
Phosphate-Buffered Saline (PBS)	Data not available	Data not available	Expected to be poorly soluble.

Troubleshooting Guide

Encountering issues when dissolving **SCH 221510**? Follow this troubleshooting guide to identify and resolve common problems.



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Caption: Troubleshooting workflow for dissolving **SCH 221510**.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of SCH 221510 in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **SCH 221510** in DMSO.

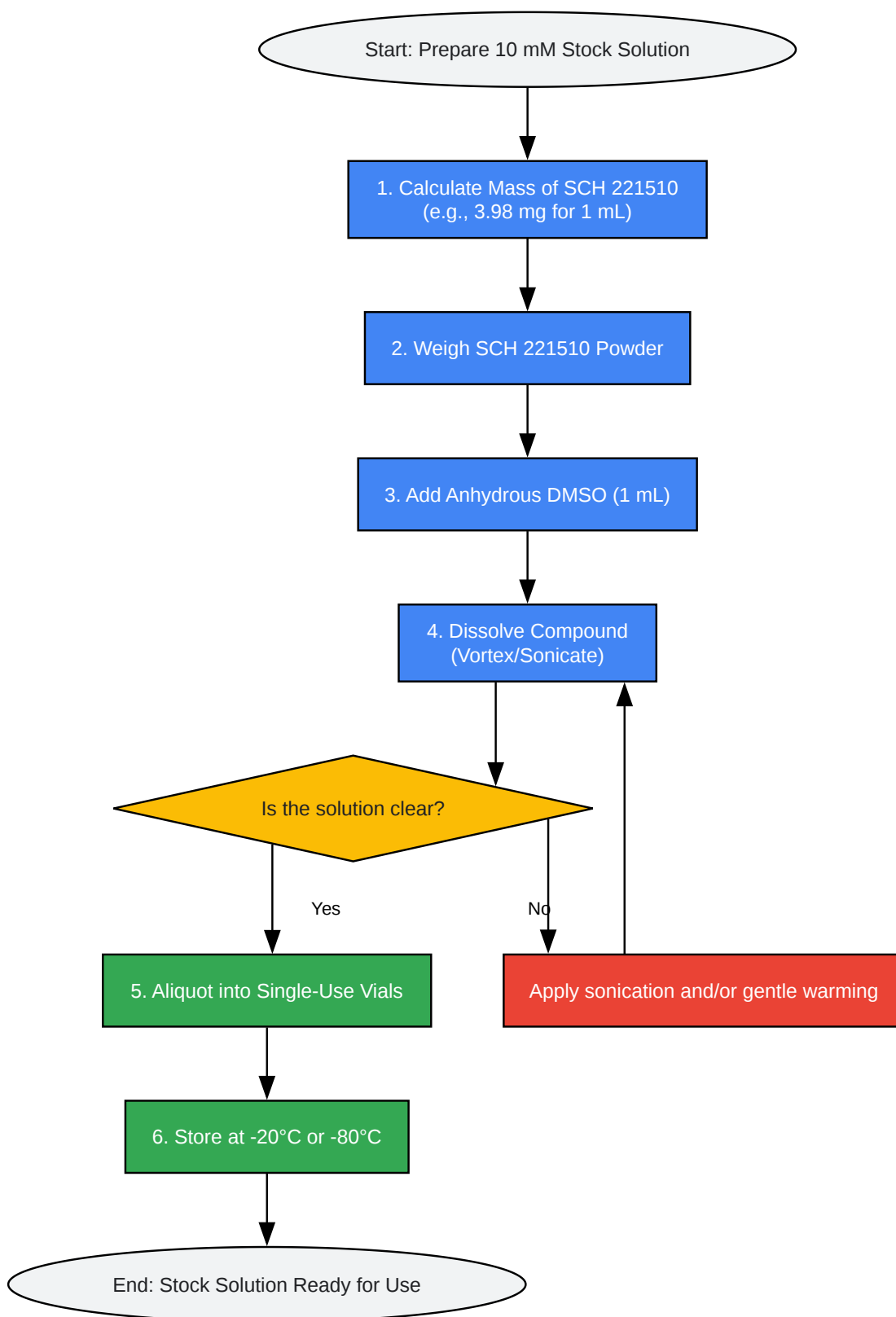
Materials:

- **SCH 221510** (Molecular Weight: 397.55 g/mol)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **SCH 221510**:
 - For 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 397.55 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.9755 \text{ mg}$
- Weigh **SCH 221510**:
 - Carefully weigh out approximately 3.98 mg of **SCH 221510** powder and place it into a sterile vial.
- Add DMSO:
 - Add 1 mL of anhydrous, high-purity DMSO to the vial containing the **SCH 221510** powder.

- Dissolve the compound:
 - Cap the vial tightly and vortex the solution vigorously until the solid is completely dissolved.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. Gentle warming in a 37°C water bath can also aid dissolution.
- Storage:
 - Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[1]

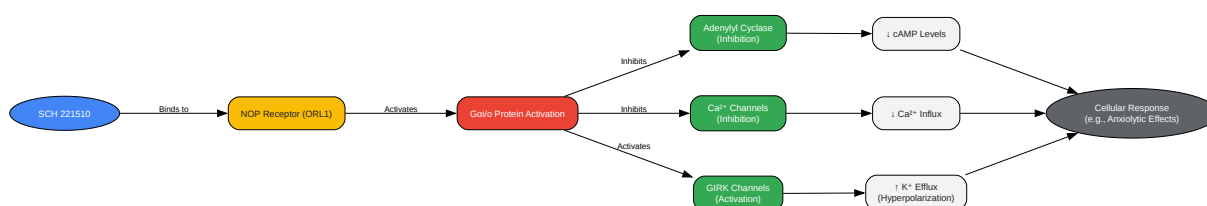


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Caption: Workflow for preparing a **SCH 221510** stock solution.

Signaling Pathway Context

SCH 221510 is a potent and selective agonist of the Nociceptin Opioid Receptor (NOP), also known as the Orphanin FQ receptor (ORL1). Upon binding, it activates downstream signaling pathways, primarily through Gai/o proteins.



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Caption: Simplified signaling pathway of **SCH 221510** via the NOP receptor.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. SCH 221510 | NOP Receptors | Tocris Bioscience [tocris.com]
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